

Technical Guide: Physicochemical Profiling of Porcine Gastrin-Releasing Peptide (GRP)

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Compound of Interest

Compound Name: GRP (porcine) (trifluoroacetate salt)

Cat. No.: B10787129

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Executive Summary

Porcine Gastrin-Releasing Peptide (GRP) is a 27-amino acid neuropeptide originally isolated from porcine non-antral gastric tissue.[1] As the mammalian homolog of the amphibian peptide bombesin, GRP plays a critical role in the regulation of gastrointestinal hormone secretion (specifically gastrin), smooth muscle contraction, and epithelial cell proliferation.

For drug development professionals and biochemists, the critical attributes of porcine GRP are its high basicity (due to a lack of acidic residues and C-terminal amidation) and its specific molecular weight markers used in mass spectrometry validation. This guide provides an authoritative breakdown of these physicochemical properties to support isolation, formulation, and quality control workflows.

Chemical Identity & Physicochemical Properties[2]

Amino Acid Sequence

The biological activity of porcine GRP is strictly dependent on its primary structure, particularly the highly conserved C-terminal decapeptide.

Sequence (One-Letter): A-P-V-S-V-G-G-G-T-V-L-A-K-M-Y-P-R-G-N-H-W-A-V-G-H-L-M-NH₂

Sequence (Three-Letter): Ala-Pro-Val-Ser-Val-Gly-Gly-Gly-Thr-Val-Leu-Ala-Lys-Met-Tyr-Pro-Arg-Gly-Asn-His-Trp-Ala-Val-Gly-His-Leu-Met-NH₂[\[2\]](#)

Key Structural Features:

- **C-Terminal Amidation (-NH₂):** The Methionine at position 27 is amidated. This post-translational modification is essential for high-affinity binding to the GRP Receptor (GRPR) and significantly alters the pI by removing the negative charge of the C-terminal carboxylate.
- **Absence of Acidic Residues:** The sequence contains zero Aspartic Acid (Asp) or Glutamic Acid (Glu) residues.
- **Basic Residues:** It contains one Lysine (Lys), one Arginine (Arg), and two Histidines (His).

Quantitative Data Table

Property	Value	Notes
Molecular Formula	C ₁₂₆ H ₁₉₈ N ₃₈ O ₃₁ S ₂	Includes C-terminal amide
Average Molecular Weight	2805.40 Da	Used for gravimetric/molar calculations
Monoisotopic Mass	2803.44 Da	Target m/z for Mass Spectrometry ([M+H] ⁺)
Theoretical pI	~11.5 - 12.0	Highly Basic (Calculated)
Net Charge (pH 7.0)	+3.1 to +3.5	Driven by Lys, Arg, and N-terminus
Solubility Profile	High in acidic buffers	Soluble in water; potential aggregation at pH > 10

Isoelectric Point (pI) Analysis

Understanding the pI of porcine GRP is crucial for developing purification protocols (specifically Ion Exchange Chromatography).

Theoretical Calculation Logic

Unlike standard proteins where pI is a balance of many charges, porcine GRP is a polycationic peptide.

- Acidic Groups: None (C-terminus is blocked/amidated).
- Basic Groups:
 - N-terminus (Ala): pKa ~8.0
 - His (x2): pKa ~6.0
 - Lys (x1): pKa ~10.5
 - Arg (x1): pKa ~12.5

Implication: The peptide retains a net positive charge across the entire physiological pH range and well into alkaline conditions. It will only reach neutrality (pI) when the Arginine and Lysine residues deprotonate, placing the pI above pH 11.

Experimental Behavior

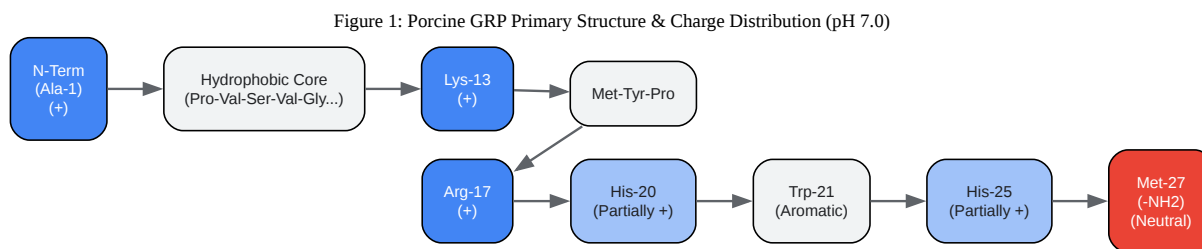
In Capillary Isoelectric Focusing (cIEF) or 2D-PAGE, porcine GRP will migrate toward the extreme cathode.

- Purification Strategy: Because it is positively charged at pH 7.0, Cation Exchange Chromatography (CEX) is the most effective capture step. It will bind strongly to SP-Sepharose or S-Source resins at neutral pH and require high salt (e.g., 1M NaCl) or high pH buffers for elution.

Structural & Functional Visualization[4]

Primary Structure & Charge Map

The following diagram illustrates the linear sequence of porcine GRP, highlighting the distribution of charged residues that dictate its pI and solubility.



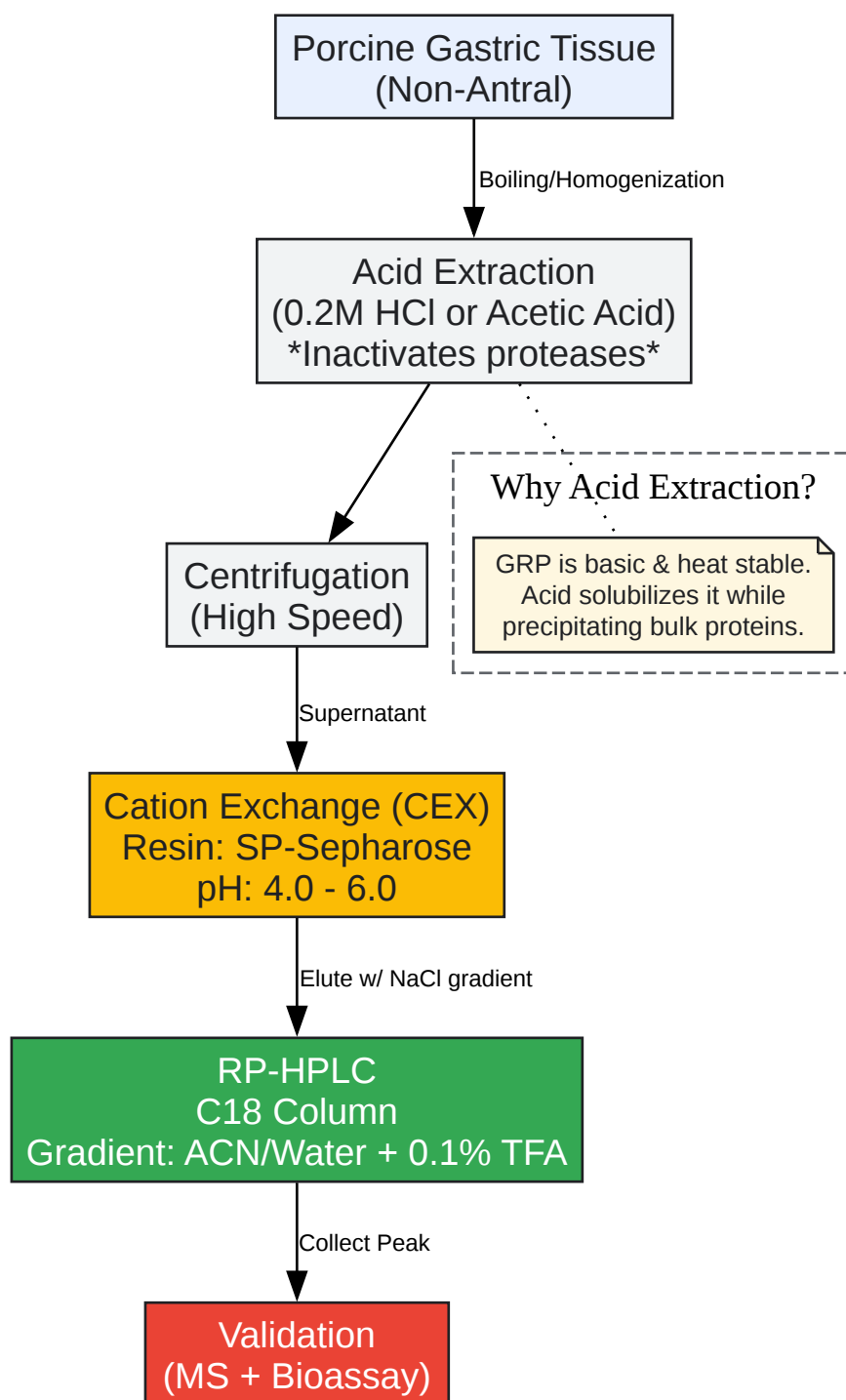
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Figure 1: Charge distribution map of porcine GRP. Note the concentration of positive charges (Blue) and the neutralized C-terminus (Red), resulting in a highly basic pI.

Analytical Methodologies & Protocols

Isolation & Purification Workflow (Historical & Modern)

The seminal isolation of porcine GRP was performed by McDonald et al. (1979). Below is the modernized workflow for isolating or validating GRP from tissue or synthetic crude.



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Figure 2: Isolation workflow emphasizing the exploitation of GRP's basicity (CEX capture) and hydrophobicity (RP-HPLC).

Mass Spectrometry Validation Protocol

For researchers validating synthetic or recombinant porcine GRP, High-Resolution Mass Spectrometry (HRMS) is the gold standard.

Protocol:

- Solvent: Dissolve lyophilized GRP in 50% Acetonitrile / 0.1% Formic Acid.
- Ionization: ESI (Electrospray Ionization), Positive Mode.
- Expected Charge States:
 - Due to the high basicity (Arg, Lys, His, N-term), GRP ionizes readily.
 - $[M+2H]^{2+}$: ~1402.7 m/z
 - $[M+3H]^{3+}$: ~935.5 m/z (Often the most abundant species).
 - $[M+4H]^{4+}$: ~701.9 m/z
- QC Criteria: The monoisotopic mass must match 2803.44 ± 0.5 Da.

Biological Implications in Drug Development[5]

Receptor Binding & Stability

The C-terminal heptapeptide (-GNHWAVGHLM-NH₂) is the pharmacophore.

- Stability: The Methionine residues (Met-14, Met-27) are susceptible to oxidation (forming sulfoxides), which increases the MW by +16 Da or +32 Da. Oxidized GRP loses receptor affinity.
- Formulation: GRP formulations must include antioxidants or be stored lyophilized under nitrogen to prevent Met-oxidation.

Solubility

- pH < 7: Highly soluble (Net charge > +3).
- pH 7-9: Soluble.

- pH > 11: Risk of precipitation as the net charge approaches zero (pI).

References

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- MedChemExpress. "GRP (porcine) Physicochemical Data." MedChemExpress.

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